

An In-depth Technical Guide to the Cooling Compound WS5

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Compound of Interest

Compound Name: WS5

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Abstract

This technical guide provides a comprehensive overview of the synthetic cooling agent **WS5**, also known as N-((ethoxycarbonyl)methyl)-p-menthane-3-carboxamide. It covers the historical discovery and development of **WS5** by Wilkinson Sword in the 1970s, its chemical properties, and its primary mechanism of action as a potent and selective agonist of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel. This document details the compound's synthesis, presents quantitative data on its cooling intensity and biological activity, and outlines the signaling pathway associated with its cooling effect. Experimental protocols for key methodologies are also provided to facilitate further research and development.

Introduction

WS5 is a synthetic cooling agent that elicits a cooling sensation, primarily perceived at the roof of the mouth and the back of the tongue, without the characteristic minty aroma of menthol.[1] Initially developed in the 1970s by Wilkinson Sword, its widespread commercial use was initially hampered by a bitter aftertaste.[2][3] However, subsequent advancements have led to the production of a substantially pure form of **WS5** that is free from this undesirable attribute.[2][3] **WS5** is recognized for its high cooling intensity, reported to be several times stronger than that of the more commonly used cooling agent, WS-3.[1][4]

History and Discovery

The quest for novel cooling agents that could replicate the cooling sensation of menthol without its strong odor and volatility led to a significant research program at Wilkinson Sword in the 1970s.[1] This research aimed to develop compounds for use in a variety of consumer products, from shaving creams to confectionary. This program resulted in the discovery of a series of p-menthane-3-carboxamide derivatives, including the compound now known as **WS5**.

Chemical Properties

Property	Value	Reference
Chemical Name	N-((ethoxycarbonyl)methyl)-p-menthane-3-carboxamide	[3]
Synonyms	WS5, Ethyl 2-(((1R,2S,5R)-2-isopropyl-5-methylcyclohexanecarbonyl)amino)acetate	[3]
CAS Number	68489-14-5	[3]
Molecular Formula	C ₁₅ H ₂₇ NO ₃	[3]
Molecular Weight	269.38 g/mol	[3]
Appearance	White crystalline powder	[4]
Solubility	Practically insoluble in water; soluble in ethanol	[3]

Mechanism of Action: TRPM8 Agonism

The cooling sensation produced by **WS5** is mediated through its action as a potent and selective agonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[5] TRPM8 is a non-selective cation channel primarily expressed in sensory neurons and is activated by cold temperatures and cooling agents like menthol.

Quantitative Activity Data

A key study demonstrated that **WS5** robustly activates the TRPM8 channel with an EC₅₀ value of 26 ± 7 μM. This indicates a significantly higher potency compared to menthol, which has a reported EC₅₀ of 196 ± 22 μM in the same study. The research also highlighted the selectivity of **WS5** for TRPM8 over other thermo-TRP channels, which is a desirable characteristic for targeted therapeutic applications.

Compound	EC ₅₀ (μM) for TRPM8 Activation
WS5	26 ± 7
Menthol	196 ± 22

Signaling Pathway

The activation of the TRPM8 channel by **WS5** leads to an influx of cations, primarily Ca²⁺ and Na⁺, into the sensory neuron. This influx causes depolarization of the cell membrane, which, if it reaches the threshold, triggers an action potential. This nerve impulse is then transmitted to the brain, where it is interpreted as a sensation of cold.



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WS5 activation of the TRPM8 signaling pathway.

Experimental Protocols

Synthesis of WS5

The synthesis of **WS5** is typically achieved through a two-step process starting from l-menthol.

Step 1: Synthesis of p-Menthane-3-carboxylic acid

This intermediate is synthesized from l-menthol via a Grignard reaction. A patent for the synthesis of a related compound, N-Ethyl-p-menthane-3-carboxamide, describes a similar initial step.[6]

- Materials: l-menthol, a chlorinating agent (e.g., thionyl chloride), magnesium turnings, dry ether, and carbon dioxide (dry ice).
- Procedure:
 - Convert l-menthol to l-menthyl chloride using a suitable chlorinating agent.
 - Prepare a Grignard reagent by reacting the l-menthyl chloride with magnesium turnings in dry ether.
 - Pour the Grignard reagent over crushed dry ice.
 - Acidify the mixture with a dilute acid (e.g., HCl) to protonate the carboxylate and yield p-menthane-3-carboxylic acid.
 - Extract the product with an organic solvent and purify, for example, by distillation or crystallization.

Step 2: Amidation to form **WS5**

This step involves the reaction of p-menthane-3-carboxylic acid with glycine ethyl ester.

General protocols for amide synthesis can be adapted for this specific reaction.

- Materials: p-menthane-3-carboxylic acid, glycine ethyl ester hydrochloride, a coupling agent (e.g., dicyclohexylcarbodiimide (DCC) or thionyl chloride), a non-nucleophilic base (e.g., triethylamine), and a suitable solvent (e.g., dichloromethane).
- Procedure using a coupling agent (e.g., DCC):
 - Dissolve p-menthane-3-carboxylic acid in a suitable anhydrous solvent.
 - Add the coupling agent (e.g., DCC) and stir for a short period to activate the carboxylic acid.
 - In a separate flask, neutralize glycine ethyl ester hydrochloride with a base (e.g., triethylamine) to obtain the free amine.
 - Add the free glycine ethyl ester to the activated carboxylic acid solution.

- Allow the reaction to proceed at room temperature until completion.
- Filter off the byproduct (e.g., dicyclohexylurea if DCC is used).
- Wash the filtrate with dilute acid and base to remove unreacted starting materials.
- Dry the organic layer, evaporate the solvent, and purify the crude product (e.g., by column chromatography or recrystallization) to obtain **WS5**.

Sensory Evaluation of Cooling Intensity

Sensory panel testing is crucial for quantifying the cooling effect of compounds like **WS5**.

- Objective: To compare the cooling intensity of **WS5** with other cooling agents.
- Panelists: A trained panel of sensory assessors.
- Samples: Solutions of **WS5**, WS-3, and WS-23 prepared at the same concentration in a suitable solvent (e.g., ethanol and water mixture). A control solution without any cooling agent should also be included.
- Procedure:
 - Panelists rinse their mouths with water before tasting each sample.
 - A measured amount of each sample is held in the mouth for a specific duration (e.g., 30 seconds) and then expectorated.
 - Panelists rate the perceived cooling intensity on a labeled magnitude scale (e.g., from "no sensation" to "extremely strong cooling").
 - A sufficient break with water rinsing is provided between samples to prevent sensory fatigue and carry-over effects.
 - The order of sample presentation should be randomized for each panelist.
- Data Analysis: The collected data can be analyzed using statistical methods (e.g., ANOVA) to determine significant differences in cooling intensity between the compounds.

A study using this methodology found the cooling intensity to follow the order: WS-5 > WS-3 > WS-23.[1]

Applications

The potent and odorless cooling properties of **WS5** make it a valuable ingredient in a wide range of products, including:

- Food and Beverages: Confectionery, chewing gum, and beverages where a cooling sensation is desired without a mint flavor.
- Personal Care Products: Oral care products (toothpaste, mouthwash), skincare products (lotions, creams), and shaving products.
- Pharmaceuticals: Potential applications in topical analgesics and other formulations where a cooling sensation can provide symptomatic relief.

Conclusion

WS5 is a significant compound in the field of synthetic cooling agents, offering a potent and selective means of activating the TRPM8 channel to produce a cooling sensation. Its unique properties, including high cooling intensity and lack of a minty odor, have led to its use in various consumer products. The detailed understanding of its mechanism of action and the availability of synthetic routes provide a solid foundation for further research into its applications, particularly in the pharmaceutical and drug development sectors. This guide serves as a comprehensive resource for professionals seeking to understand and utilize the properties of this fascinating molecule.

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References

- 1. researchgate.net [researchgate.net]

- 2. Amide synthesis by acylation [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]
- 4. CN101704765B - Method for synthesizing freshener n-ethyl-p-menthane-3-carboxamide - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. CN101659626B - Method for preparing mint-based carboxylic acid in process of synthesizing N-Ethyl-p-menthane-3-carboxamide - Google Patents [patents.google.com]
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